

Comprehensive Solubility Profile & Handling of 4-Methyl-6-Iodoindole

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Compound of Interest

Compound Name: 6-iodo-4-methyl-1H-indole

CAS No.: 885521-15-3

Cat. No.: B1613684

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Executive Summary

4-Methyl-6-iodoindole is a bifunctionalized indole scaffold used primarily as a building block in the synthesis of kinase inhibitors and receptor modulators. Its physicochemical behavior is dominated by the interplay between the lipophilic iodine atom at C6, the steric bulk of the methyl group at C4, and the hydrogen-bond donating capability of the N-H moiety.

- Physical State: Solid (Predicted MP: 65–95°C range, based on 6-iodoindole analogs).^[1]
- Primary Solvents: DMSO, DMF, THF, Dichloromethane (DCM).
- Recrystallization Solvents: Ethanol/Water or Toluene/Heptane systems.
- Critical Handling Note: Like most iodoindoles, this compound is light-sensitive. Solutions should be protected from light to prevent iodine liberation and polymerization.

Physicochemical Structure & Solubility Logic

To understand the solubility, we must deconstruct the molecule into its functional zones.

Functional Zone	Chemical Nature	Impact on Solubility
Indole Core	Aromatic Heterocycle	Provides baseline solubility in organic solvents; sparingly soluble in water.
C4-Methyl Group	Weakly Lipophilic	Increases solubility in non-polar solvents (Toluene, Hexanes) compared to bare indole. Adds steric bulk that may disrupt crystal packing, potentially lowering MP.
C6-Iodo Group	Highly Lipophilic (Halogen)	Significantly increases LogP (Octanol-Water Partition Coefficient). Drastically reduces water solubility. Enhances solubility in halogenated solvents (DCM, CHCl ₃).
N1-Proton (N-H)	H-Bond Donor	Allows solubility in H-bond accepting solvents (DMSO, DMF, Acetone, Alcohols).

Predicted Solubility Matrix

Based on substituent effects of 4-methylindole (LogP ~2.5) and 6-iodoindole (LogP ~3.6).

Solvent Class	Specific Solvent	Solubility Rating	Operational Context
Chlorinated	Dichloromethane (DCM)	Excellent (>100 mg/mL)	Ideal for extraction and transfer.
Polar Aprotic	DMSO, DMF	Excellent (>100 mg/mL)	Preferred for N-alkylation or Suzuki coupling reactions.
Ethers	THF, 1,4-Dioxane	Good (50–100 mg/mL)	Standard reaction solvents; easily removed.
Esters	Ethyl Acetate	Good (30–80 mg/mL)	Excellent for silica gel chromatography loading.
Alcohols	Methanol, Ethanol	Moderate (Soluble hot)	Primary choice for recrystallization.
Hydrocarbons	Hexanes, Heptane	Poor (<5 mg/mL)	Used as an anti-solvent to precipitate the product.
Aqueous	Water, PBS Buffer	Insoluble	Product will crash out upon contact.

Experimental Protocols

Protocol A: Gravimetric Solubility Determination

Use this self-validating protocol to establish exact solubility limits for your specific batch.

Reagents: 4-methyl-6-iodoindole (dried), Target Solvent (HPLC grade). Equipment: Analytical balance, 2 mL HPLC vials, Centrifuge/Syringe Filter.

- Preparation: Weigh exactly 10.0 mg of compound into a tared 2 mL vial.
- Addition: Add solvent in 50 μ L increments, vortexing for 30 seconds after each addition.

- Observation:
 - Soluble: Solution becomes clear.
 - Insoluble: Visible particulates remain.
- Calculation: If 10 mg dissolves in (μL), then Solubility .
- Validation: Filter the saturated solution, evaporate a known volume, and weigh the residue to confirm the concentration (Gravimetric Check).

Protocol B: Purification via Recrystallization

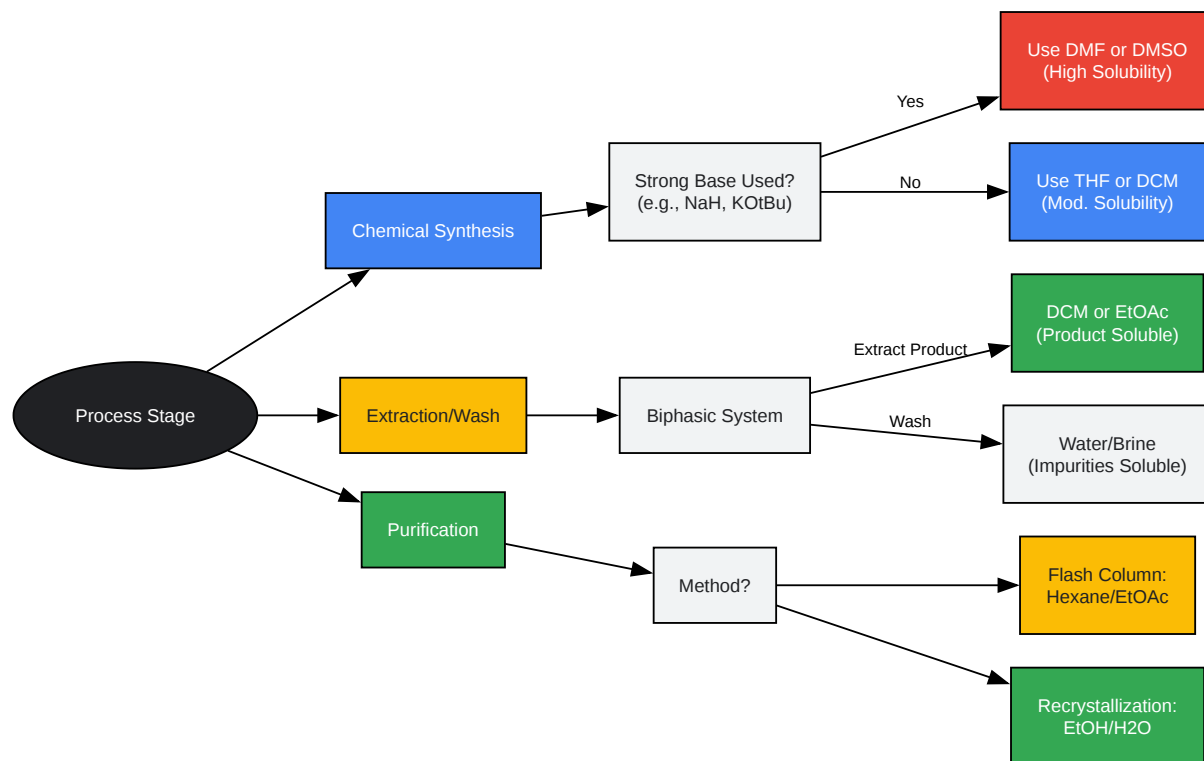
The combination of the methyl and iodo groups makes this compound amenable to precipitation from mixed solvent systems.

- Dissolution: Dissolve crude 4-methyl-6-iodoindole in the minimum amount of hot Ethanol (60°C).
- Filtration: If particulates remain, filter quickly through a hot glass frit.
- Anti-Solvent Addition: Add Water dropwise to the hot solution until a faint, persistent turbidity appears.
- Clarification: Add 1-2 drops of Ethanol to clear the solution.
- Crystallization: Allow the solution to cool slowly to room temperature, then transfer to 4°C.
- Collection: Filter the off-white crystals and wash with cold 1:1 Ethanol/Water.

Operational Workflows (Visualization)

Figure 1: Solubility Decision Tree for Synthesis

This logic gate ensures optimal solvent selection based on the process stage.



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Caption: Decision logic for solvent selection during synthesis, workup, and purification of 4-methyl-6-iodoindole.

Application in Drug Development[2][3]

Reaction Optimization

The solubility profile of 4-methyl-6-iodoindole dictates the success of common derivatization reactions:

- Suzuki-Miyaura Coupling (C6-Iodine):

- Challenge: The highly lipophilic nature of the starting material can cause it to precipitate if water is added too quickly in mixed solvent systems (e.g., Dioxane/Water).
- Solution: Use DMF or Dioxane as the primary solvent. Ensure the organic fraction is at least 70% of the total volume to maintain homogeneity at reaction temperatures (80–100°C).
- N-Alkylation (N-H):
 - Solvent: DMF or DMSO are mandatory.
 - Reasoning: These solvents dissolve the deprotonated indolyl anion (generated by NaH or Cs_2CO_3) and the electrophile, preventing the formation of gummy aggregates that trap the active species.

Troubleshooting "Oiling Out"

A common issue with methyl-substituted indoles is "oiling out" during recrystallization (forming a liquid layer instead of crystals).

- Cause: The melting point is depressed by impurities or the solvent mixture is too hot.
- Remedy:
 - Re-dissolve the oil by heating.
 - Add a seed crystal of pure 4-methyl-6-iodoindole.
 - Cool very slowly (wrap the flask in foil/towel).
 - Switch solvent system from EtOH/Water to Toluene/Heptane.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 10999215, 6-Iodo-1H-indole. Retrieved from [\[Link\]](#)
- Organic Chemistry Portal. (2023). Synthesis of Indoles: Recent Methods and Solvent Effects. Retrieved from [\[Link\]](#)

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Sources

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